

# Veratraldehyde molecular weight and chemical formula

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## Compound of Interest

Compound Name: Veratraldehyde

Cat. No.: B141060

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An In-depth Technical Guide to **Veratraldehyde**: Molecular Weight and Chemical Formula

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This guide provides a focused overview of the molecular weight and chemical formula of **veratraldehyde**, a key aromatic compound utilized in various scientific and industrial applications.

## Core Molecular Data

**Veratraldehyde**, also known as 3,4-dimethoxybenzaldehyde, is an organic compound valued for its characteristic woody and vanilla-like aroma.<sup>[1][2]</sup> It serves as a crucial intermediate in the synthesis of pharmaceuticals and as a component in flavor and fragrance formulations.<sup>[1][3]</sup>

The fundamental properties of **veratraldehyde** are summarized in the table below, providing a clear and accessible reference for laboratory and research purposes.

Property	Value	Source(s)
Chemical Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	[1][3][4][5]
Molecular Weight	166.17 g/mol	[3][6]
Alternate Molecular Weight	166.176 g/mol	[4]
Alternate Molecular Weight	166.18 g/mol	[1][5]
CAS Number	120-14-9	[1][3][5]
Appearance	White to pale yellow crystalline solid	[1]
Melting Point	40-43 °C	[4][5]
Boiling Point	281 °C	[4][5]

## Chemical Structure Visualization

To further elucidate the molecular composition of **veratraldehyde**, a diagram of its chemical structure is provided below. This visualization is essential for understanding the spatial arrangement of atoms and the functional groups that dictate its chemical reactivity.

Chemical structure of **Veratraldehyde**.

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